

An In-depth Technical Guide to the Physical Properties of n-Hexyl Butyrate

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Compound of Interest

Compound Name: *Hexyl butyrate*

Cat. No.: *B1222595*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of n-**hexyl butyrate**. The information is presented to support research, development, and quality control activities involving this compound.

Quantitative Data Summary

The physical properties of n-**hexyl butyrate** are summarized in the table below for easy reference and comparison. These values have been compiled from various sources and represent a range of reported data.

Physical Property	Value	Units	Conditions	Citations
Molecular Weight	172.26	g/mol		
172.27	g/mol	[1]		
Boiling Point	204 - 206	°C	@ 760 mmHg	[2]
205	°C			
198 - 202	°C	[1]		
Melting Point	-78	°C	[3]	
-95	°C	[1]		
Density	0.851	g/mL	@ 25 °C	
0.86 - 0.88	g/cm ³	@ 20 °C	[1]	
0.865	g/cm ³	@ 20 °C	[4]	
Refractive Index	1.417	n _{20/D}		
1.410 - 1.420	@ 20 °C	[1]		
1.415 - 1.419	n _{20/D}	[2]		
Solubility in Water	33.39	mg/L	@ 25 °C (estimated)	
Slightly soluble	[1]			
Insoluble				
Solubility in Organic Solvents	Soluble	In alcohol		
Miscible	With alcohols, ethers, and most organic solvents	[1]		
Vapor Pressure	0.233	mmHg	@ 25 °C (estimated)	

Flash Point	>75	°C	(closed cup)	[1]
81	°C	(closed cup)	[4]	

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of liquid esters like **n-hexyl butyrate**.

2.1. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For **n-hexyl butyrate**, a common method is distillation.[5]

- Apparatus: A simple distillation apparatus is assembled, which includes a round-bottom flask, a distillation head, a condenser, a receiving flask, and a thermometer.[6]
- Procedure:
 - The **n-hexyl butyrate** sample is placed in the round-bottom flask along with a few boiling chips to ensure smooth boiling.
 - The apparatus is assembled, ensuring all joints are secure. The thermometer bulb should be positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.[6]
 - The flask is heated gently.
 - As the liquid boils, the vapor rises, and when it reaches the condenser, it cools and condenses back into a liquid, which is collected in the receiving flask.
 - The temperature is recorded when it stabilizes during the distillation process. This stable temperature is the boiling point of the liquid.[7]
 - The atmospheric pressure should be recorded as the boiling point is pressure-dependent.

2.2. Determination of Melting Point

Since **n-hexyl butyrate** is a liquid at room temperature with a very low melting point, this property is determined using a cryostat or a specialized low-temperature apparatus. The general principle involves cooling the substance until it solidifies and then gently warming it to observe the temperature at which it melts.

- Apparatus: A capillary tube, a low-temperature thermometer, and a cooling bath (e.g., a Dewar flask with a cooling mixture like dry ice/acetone). A melting point apparatus with a cooling block can also be used.[\[8\]](#)
- Procedure:
 - A small amount of the **n-hexyl butyrate** sample is introduced into a capillary tube.
 - The capillary tube is attached to a low-temperature thermometer.
 - The assembly is placed in a cooling bath and cooled until the sample solidifies.
 - The bath is then allowed to warm up slowly.
 - The temperature at which the solid first begins to melt and the temperature at which the last of the solid melts are recorded. This range is the melting point.[\[9\]](#) For a pure substance, this range should be narrow.[\[10\]](#)

2.3. Determination of Density

The density of a liquid can be accurately determined using a pycnometer.[\[11\]](#)

- Apparatus: A pycnometer (a glass flask with a specific volume), an analytical balance, and a constant temperature water bath.[\[12\]](#)
- Procedure:
 - The empty, clean, and dry pycnometer is weighed (m_1).[\[13\]](#)
 - The pycnometer is filled with distilled water of a known density at a specific temperature and weighed again (m_2). The temperature of the water should be recorded.

- The volume of the pycnometer can be calculated using the mass of the water ($m_2 - m_1$) and its known density.
- The pycnometer is then emptied, dried, and filled with n-**hexyl butyrate** at the same temperature and weighed (m_3).[\[13\]](#)
- The mass of the n-**hexyl butyrate** is ($m_3 - m_1$).
- The density of the n-**hexyl butyrate** is calculated by dividing its mass by the volume of the pycnometer.

2.4. Determination of Refractive Index

The refractive index of a liquid is a measure of how much the path of light is bent, or refracted, when it enters the liquid. It is a characteristic property and is often used for identification and purity assessment. The Abbe refractometer is a common instrument for this measurement.[\[14\]](#)
[\[15\]](#)

- Apparatus: An Abbe refractometer and a constant temperature water bath to control the temperature of the prisms.[\[16\]](#)
- Procedure:
 - The refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.
 - A few drops of the n-**hexyl butyrate** sample are placed on the surface of the lower prism.
[\[16\]](#)
 - The prisms are closed and the instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus.
 - The compensator is adjusted to remove any color fringe from the dividing line.
 - The dividing line is aligned with the crosshairs in the eyepiece.
 - The refractive index is read from the instrument's scale. The temperature should be recorded as the refractive index is temperature-dependent.

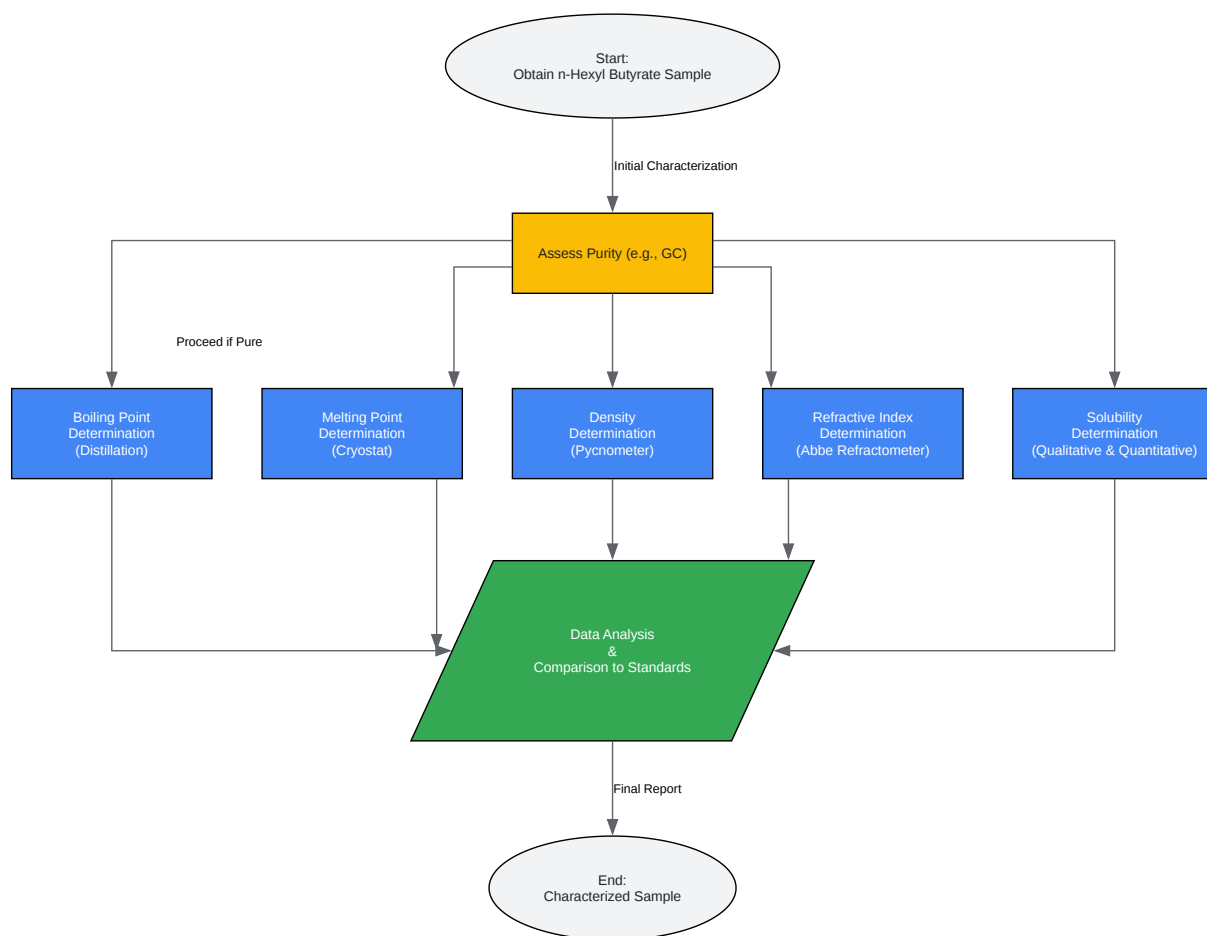
2.5. Determination of Solubility

The solubility of n-**hexyl butyrate** in various solvents can be determined qualitatively and quantitatively.

- Qualitative Determination:
 - A small amount of n-**hexyl butyrate** (e.g., 1 mL) is added to a test tube containing a specific volume of the solvent (e.g., 3 mL of water or an organic solvent).
 - The mixture is agitated vigorously.
 - The mixture is observed to see if the n-**hexyl butyrate** dissolves completely (miscible), forms a separate layer (immiscible), or partially dissolves.[\[17\]](#)
- Quantitative Determination (e.g., in Water):
 - A saturated solution of n-**hexyl butyrate** in water is prepared by adding an excess of the ester to a known volume of water in a sealed container.
 - The mixture is agitated at a constant temperature for a prolonged period to ensure equilibrium is reached.
 - The undissolved ester is allowed to settle, and a known volume of the aqueous layer is carefully removed.
 - The concentration of n-**hexyl butyrate** in the aqueous sample is determined using an appropriate analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of n-**hexyl butyrate**.



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Experimental workflow for physical property determination.

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